

Personal protective equipment for handling 2-Aminobiphenyl hydrochloride

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Compound of Interest

Compound Name: 2-Aminobiphenyl hydrochloride

Cat. No.: B1276960

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Essential Safety and Handling Guide for 2-Aminobiphenyl Hydrochloride

This guide provides immediate and essential safety and logistical information for the handling of **2-Aminobiphenyl hydrochloride** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe operational procedures and proper disposal.

Hazard Identification and Classification

2-Aminobiphenyl hydrochloride is classified as a hazardous substance. It is harmful if swallowed and is suspected of causing cancer.^{[1][2]} It may also be harmful to aquatic life with long-lasting effects.^[1] The primary routes of exposure are ingestion and inhalation.

GHS Hazard Statements:

- H302: Harmful if swallowed.^{[1][2]}
- H351: Suspected of causing cancer.^{[1][2]}

Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₂ ClN	[3]
Molecular Weight	205.68 g/mol	[3]
Appearance	White to yellow solid/crystals	[3][4]
Melting Point	197 °C (decomposes)	[5]
Solubility	Insoluble in water	
Storage Temperature	Room temperature, dry	[3]

Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is crucial to minimize exposure risk.

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile or Butyl rubber).[2]	To prevent skin contact.
Eye Protection	Safety glasses with side shields or chemical goggles.[1]	To protect eyes from dust and splashes.
Skin and Body Protection	Protective clothing, such as a lab coat.	To prevent skin exposure.[1]
Respiratory Protection	Use a dust respirator or work in a well-ventilated area, such as a chemical fume hood.[1]	To prevent inhalation of dust.

Safe Handling and Storage

- Handling:
 - Obtain special instructions before use.[1]
 - Do not handle until all safety precautions have been read and understood.

- Avoid contact with skin and eyes.[1]
- Avoid generating dust.[1]
- Use in a well-ventilated area.[1]
- Do not eat, drink, or smoke when using this product.[1]
- Wash hands thoroughly after handling.[1]
- Storage:
 - Store in original, tightly sealed containers.[1]
 - Store in a cool, dry, and well-ventilated area.[1]
 - Store locked up.[1]
 - Store away from incompatible materials such as strong oxidizing agents.[6]

First Aid Measures

Exposure Route	First Aid Procedure
Ingestion	If swallowed, call a POISON CENTER or doctor/physician if you feel unwell.[1] Rinse mouth.[1]
Inhalation	If inhaled, remove the person to fresh air. Other measures are usually unnecessary.[1]
Skin Contact	Flush skin and hair with running water (and soap if available). Seek medical attention in the event of irritation.[1]
Eye Contact	Wash out immediately with water. If irritation continues, seek medical attention.[1]

Spill and Disposal Procedures

- Spill Response:
 - For minor spills, avoid generating dust.^[1] Sweep or shovel up the material and place it in a labeled container for disposal.^[1]
 - For major spills, clear the area of personnel and move upwind.^[1] Alert emergency services if necessary.^[1]
- Disposal:
 - Dispose of contents and container to an authorized hazardous or special waste collection point in accordance with local, regional, and national regulations.^[1]
 - Do not dispose of with household garbage or allow it to reach the sewage system.

Experimental Protocol: General Procedure for a Suzuki-Miyaura Coupling Reaction

2-Aminobiphenyl derivatives are often used in palladium-catalyzed cross-coupling reactions. The following is a generalized protocol for a Suzuki-Miyaura coupling reaction, a common application for such compounds. This protocol should be adapted based on the specific substrates and reaction scale.

Materials:

- Aryl halide (e.g., a derivative of **2-Aminobiphenyl hydrochloride**)
- Boronic acid or ester
- Palladium catalyst (e.g., Pd(PPh₃)₄)
- Base (e.g., K₂CO₃, Cs₂CO₃)
- Solvent (e.g., Toluene, Dioxane, DMF)
- Anhydrous sodium sulfate
- Deionized water

- Organic solvent for extraction (e.g., Ethyl acetate)

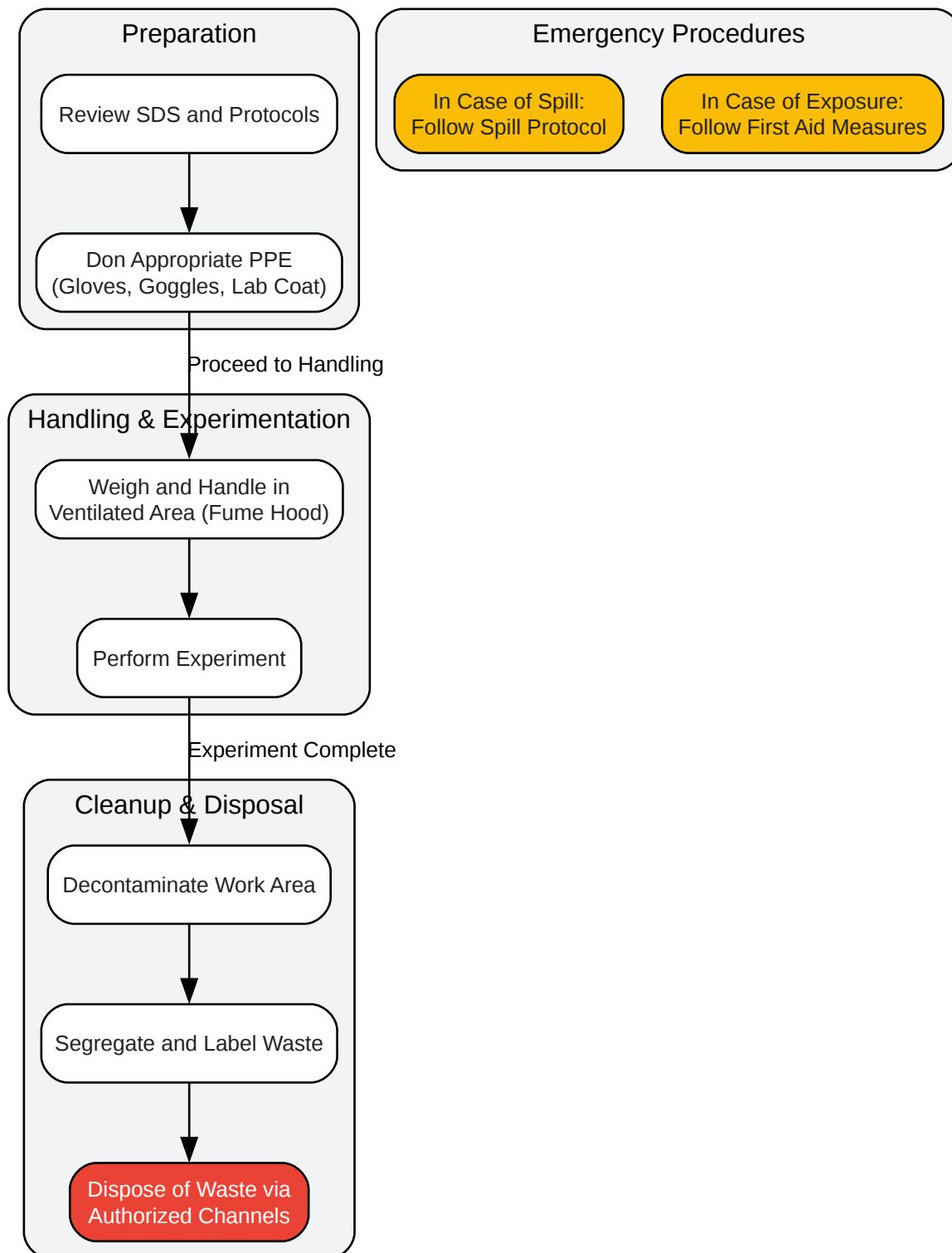
Procedure:

- **Reaction Setup:** In a clean, dry flask, combine the aryl halide, boronic acid, palladium catalyst, and base under an inert atmosphere (e.g., nitrogen or argon).
- **Solvent Addition:** Add the degassed solvent to the flask via syringe.
- **Reaction:** Stir the mixture at the appropriate temperature (can range from room temperature to reflux) and monitor the reaction progress by a suitable analytical technique (e.g., TLC or LC-MS).
- **Work-up:** Once the reaction is complete, cool the mixture to room temperature. Dilute with water and extract the product with an organic solvent.
- **Purification:** Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can then be purified by a suitable method, such as column chromatography or recrystallization.

Safe Handling Workflow

The following diagram outlines the key steps for the safe handling of **2-Aminobiphenyl hydrochloride** in a laboratory setting.

Safe Handling Workflow for 2-Aminobiphenyl Hydrochloride



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Caption: A stepwise workflow for the safe handling of **2-Aminobiphenyl hydrochloride**.

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